

# (R)-(-)-1-Benzyloxy-2-propanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-(-)-1-Benzyloxy-2-propanol

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## Technical Data: (R)-(-)-1-Benzyloxy-2-propanol

This guide provides the core physicochemical properties of **(R)-(-)-1-Benzyloxy-2-propanol**, a chiral compound frequently utilized in synthetic organic chemistry. The information is tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

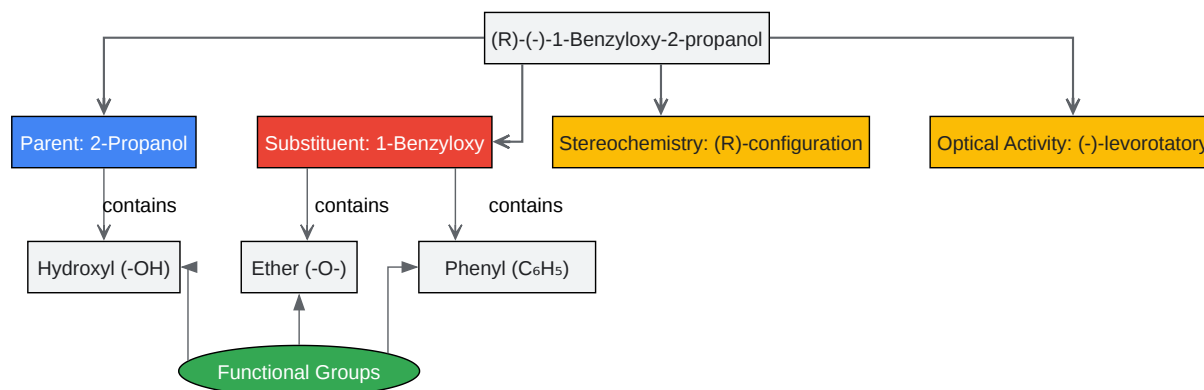
The fundamental molecular data for **(R)-(-)-1-Benzyloxy-2-propanol** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH <sub>2</sub> OCH <sub>2</sub> CH(OH)CH <sub>3</sub>	
Molecular Weight	166.22 g/mol	[1][2][3]
CAS Number	89401-28-5	

## Logical Structure of (R)-(-)-1-Benzyloxy-2-propanol

The chemical name of the compound encodes its structural and stereochemical features. The following diagram illustrates the logical relationship between the nomenclature and the

constituent functional groups.



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Figure 1. Logical breakdown of the chemical nomenclature.

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## References

- 1. (2S)-1-(Benzyloxy)-2-propanol | CAS#:85483-97-2 | Chemsrsc [chemsrc.com]
- 2. 1-(Benzyloxy)propan-2-ol | C<sub>10</sub>H<sub>14</sub>O<sub>2</sub> | CID 295955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-(+)-1-Benzyloxy-2-propanol, 96% | Fisher Scientific [fishersci.ca]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)